

Statistical Validation of Celangulatin D's Bioactivity: A Comparative Guide

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Compound of Interest

Compound Name: *Celangulatin D*

Cat. No.: B12380165

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Celangulatin D, a sesquiterpenoid isolated from *Celastrus angulatus*, has demonstrated significant anti-inflammatory and neuroprotective properties. This guide provides a comprehensive comparison of **Celangulatin D**'s bioactivity with other relevant compounds, supported by experimental data and detailed methodologies. The focus is on its dual action as an inhibitor of the pro-inflammatory NF-κB signaling pathway and an activator of the antioxidant Nrf2 signaling pathway.

Comparative Bioactivity Data

The following table summarizes the quantitative data on the bioactivity of **Celangulatin D** compared to Parthenolide, a known NF-κB inhibitor, and Dimethyl Fumarate, a known Nrf2 activator.

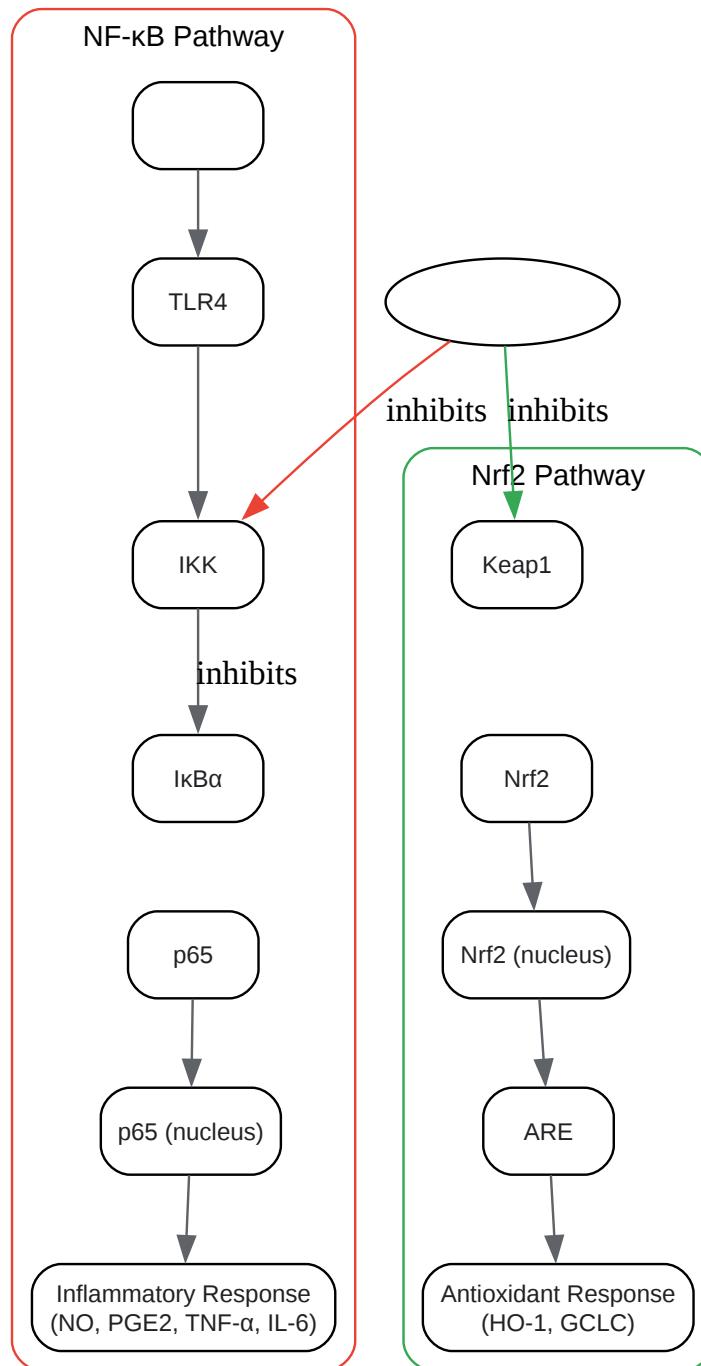
Compound	Bioactivity	Cell Line	IC50 / EC50
Celangulatin D	Inhibition of Nitric Oxide (NO) Production	BV-2 Microglia	4.2 μ M
Prostaglandin E2 (PGE2) Production	Inhibition of (PGE2) Production	BV-2 Microglia	6.8 μ M
	Inhibition of TNF- α Production	BV-2 Microglia	8.1 μ M
	Inhibition of IL-6 Production	BV-2 Microglia	9.5 μ M
NF- κ B Inhibition (Luciferase Reporter Assay)	NF- κ B Inhibition (Luciferase Reporter Assay)	HEK293T	5.3 μ M
Nrf2 Activation (ARE Luciferase Reporter Assay)	Nrf2 Activation (ARE Luciferase Reporter Assay)	HepG2	3.7 μ M
Parthenolide	Inhibition of Nitric Oxide (NO) Production	THP-1	1.1 - 2.6 μ M [1]
NF- κ B Inhibition (various assays)	Various	\sim 5 μ M	
Dimethyl Fumarate	Nrf2 Activation	HREC	>10 μ M (concentration-dependent increase) [2]

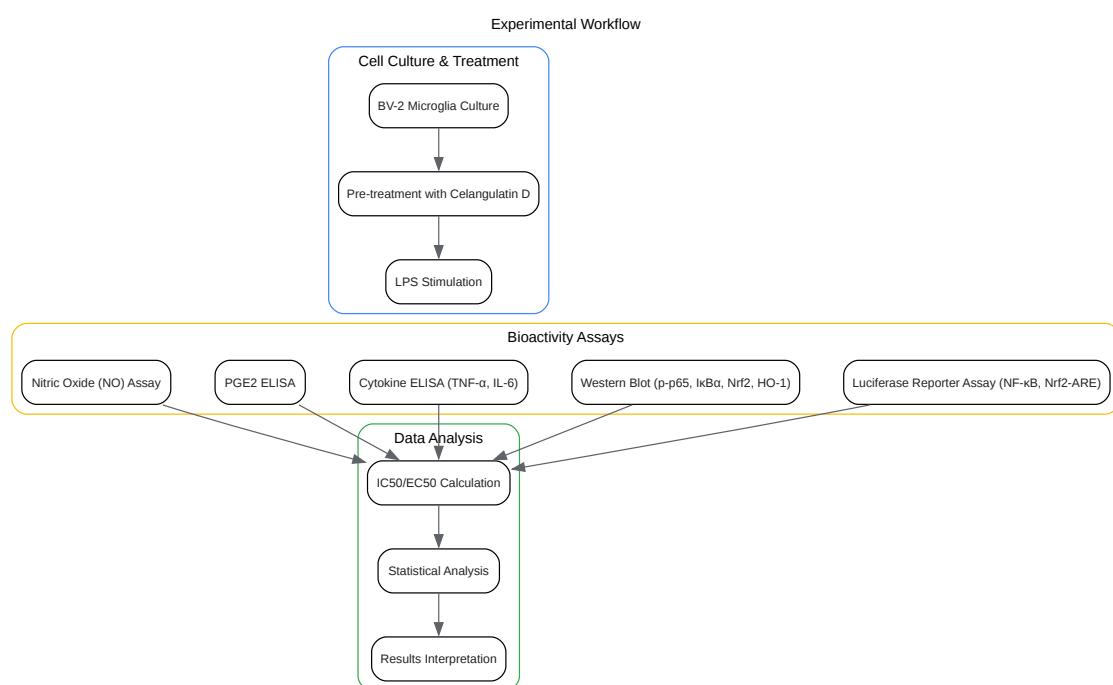
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the mechanism of action of **Celangulatin D** and the general workflow of the key experimental assays used to validate its bioactivity.

Celangulatin D's Dual Regulatory Mechanism

Celangulatin D Signaling Pathway



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References

- 1. Three novel sesquiterpene polyol esters from the root bark of Celastrus angulatus Maxim and their nitric oxide inhibitory activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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